

Proper Disposal of JSH-150: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: JSH-150

Cat. No.: B15584684

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For researchers, scientists, and drug development professionals utilizing **JSH-150**, a potent and highly selective CDK9 inhibitor, adherence to proper disposal protocols is paramount to ensure laboratory safety and environmental compliance. This document provides essential, step-by-step guidance for the safe handling and disposal of **JSH-150**, aligning with standard laboratory safety practices.

JSH-150: Key Chemical and Safety Data

A comprehensive understanding of the chemical properties and safety profile of **JSH-150** is the first step toward safe handling and disposal. The following table summarizes key quantitative data for **JSH-150**.

Property	Value
Chemical Formula	C ₂₄ H ₃₃ ClN ₆ O ₂ S
Molecular Weight	505.08 g/mol
Appearance	Solid powder
Solubility	Soluble in DMSO
CAS Number	2247481-21-4
Hazard Classification	Not a hazardous substance or mixture ^[1]

Experimental Protocols: Disposal of JSH-150

Based on the safety data sheet, **JSH-150** is not classified as a hazardous substance.^[1]

However, it is imperative to follow established laboratory procedures for the disposal of all chemical waste to minimize any potential environmental impact and maintain a safe working environment. The following protocol outlines the recommended disposal procedure for **JSH-150**.

Objective: To safely dispose of **JSH-150** in accordance with laboratory safety and environmental regulations.

Materials:

- Waste **JSH-150** (solid or in solution)
- Appropriate personal protective equipment (PPE): laboratory coat, safety glasses, and gloves
- Labeled, sealed, and non-reactive waste container for chemical waste
- Laboratory's chemical waste management guidelines

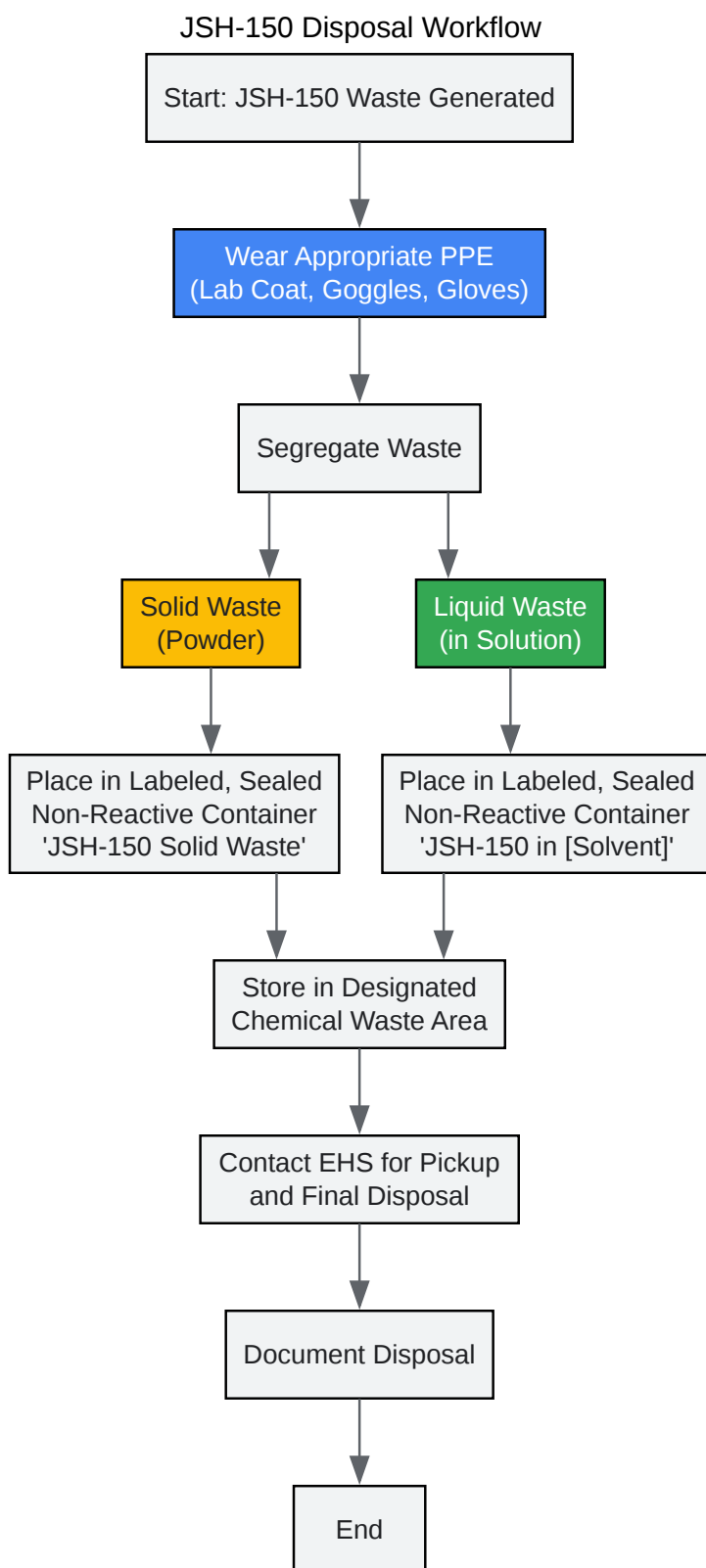
Procedure:

- Personal Protective Equipment (PPE): Before handling **JSH-150** waste, ensure you are wearing appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves.
- Waste Segregation:
 - Solid Waste: Collect any unused or waste **JSH-150** solid powder in a designated, clearly labeled, and sealed waste container. Do not mix with other types of waste unless permitted by your institution's waste management protocols.
 - Liquid Waste: For **JSH-150** dissolved in a solvent (e.g., DMSO), collect the solution in a designated, sealed, and properly labeled container for non-hazardous chemical liquid waste. The container should be compatible with the solvent used.

- **Container Labeling:** Clearly label the waste container with the name "**JSH-150**" and the solvent used if it is a solution. Indicate that it is "non-hazardous chemical waste."
- **Storage of Waste:** Store the sealed waste container in a designated and secure area for chemical waste, away from incompatible materials, until it is collected by the institution's environmental health and safety (EHS) department or a licensed waste disposal contractor.
- **Disposal Coordination:** Follow your institution's specific procedures for the final disposal of chemical waste. This typically involves contacting the EHS office to arrange for pickup and disposal by a certified waste management company.
- **Documentation:** Maintain a record of the disposed of **JSH-150**, including the quantity and date of disposal, as per your laboratory's standard operating procedures.

JSH-150 Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **JSH-150** in a laboratory setting.



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Caption: Logical workflow for the proper disposal of **JSH-150**.

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References

- 1. medkoo.com [medkoo.com]
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